

In Silico Characterization of Butyl 2-hydroxyethanesulfonate: Structural Dynamics, Reactivity, and Safety Profiling

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Compound of Interest

Compound Name: *Butyl 2-hydroxyethanesulfonate*

CAS No.: 78303-74-9

Cat. No.: B3331117

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Executive Summary

Butyl 2-hydroxyethanesulfonate (CAS: Derivative of 107-36-8) represents a structural class of sulfonate esters often encountered as reactive intermediates or potential genotoxic impurities (PGIs) in pharmaceutical synthesis. Unlike their acyl isethionate counterparts (used widely as surfactants), sulfonate esters possess inherent alkylating potential. This guide details a rigorous in silico framework to model its physicochemical stability, hydrolytic kinetics, and toxicological profile.

The following protocols prioritize ICH M7 compliance (assessment of mutagenic impurities) and first-principles quantum mechanics to predict reactivity before wet-lab synthesis.

Part 1: Molecular Definition & Quantum Mechanical Characterization

Structural Disambiguation

To ensure modeling accuracy, the target molecule is defined as the sulfonate ester linkage between isethionic acid and n-butanol.

- SMILES: CCCCOS(=O)(=O)CCO
- Key Moiety: The electrophilic
-carbon of the butyl group, susceptible to nucleophilic attack (
).

Density Functional Theory (DFT) Protocol

Objective: Determine the ground-state geometry, electrostatic potential (ESP) map, and frontier orbital energies to predict electrophilicity.

Methodology:

- Software: Gaussian 16 or ORCA 5.0.
- Functional/Basis Set: B3LYP/6-311++G(d,p). The inclusion of diffuse functions (++) is critical for describing the lone pairs on the sulfonyl oxygens and the anionic character of transition states.
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) using water (
) to mimic physiological conditions.

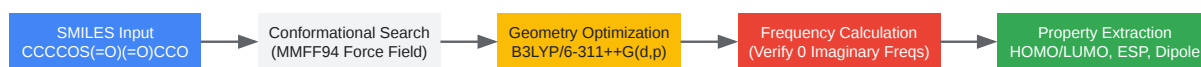
Key Output Metrics:

- LUMO Energy: A lower LUMO suggests higher susceptibility to nucleophilic attack (DNA alkylation risk).
- Global Electrophilicity Index (
) : Calculated as
, where

is chemical potential and

is chemical hardness.

DFT Workflow Visualization



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Figure 1: Standardized DFT workflow for characterizing sulfonate esters. Optimization must be followed by frequency analysis to ensure a true local minimum.

Part 2: Hydrolytic Stability & Reactivity Modeling

Causality: Sulfonate esters are liable to hydrolysis.[1] Understanding the mechanism (C-O cleavage vs. S-O cleavage) determines whether the molecule acts as an alkylating agent (toxic) or simply degrades into isethionic acid and butanol (benign).

Transition State (TS) Search Protocol

Hypothesis: The hydrolysis proceeds via an

mechanism where water attacks the

-carbon of the butyl group.

Step-by-Step Protocol:

- Reactant Complex: Model **Butyl 2-hydroxyethanesulfonate** +
(one explicit water as nucleophile, one as proton shuttle).
- TS Guess: Perform a relaxed potential energy surface (PES) scan, decreasing the distance between the water oxygen and the butyl
-carbon (
).

- Optimization: Use the QST3 (Quadratic Synchronous Transit) method in Gaussian.
 - Reactant: Ester + Water[2][3]
 - Product: Isethionic Acid + Butanol
 - TS Guess: Structure from PES maximum.
- Validation: Verify one imaginary frequency corresponding to the
bond formation and
bond breaking.

Kinetic Data Output

Calculate the Gibbs Free Energy of Activation (

).

- If
, the ester is considered unstable in aqueous solution at room temperature.
- Reference: See Tehrani et al. for benchmarking sulfonate ester hydrolysis barriers [1].

Part 3: ADMET & Toxicity Profiling (ICH M7 Focus)

Critical Insight: As a sulfonate ester, this molecule carries a "structural alert" for genotoxicity. In silico assessment is the first line of defense under regulatory guidelines (ICH M7).

Mutagenicity Prediction (Ames Test)

Tools: Two complementary methodologies are required by regulators:

- Expert Rule-Based: Derek Nexus (Lhasa Ltd). Looks for known toxicophores (e.g., alkyl sulfonate esters).
- Statistical (QSAR): Sarah Nexus or VEGA QSAR (Caesar/Sarpy models).

Evaluation Logic:

- Class 1: Known mutagen (e.g., Ethyl methanesulfonate).
- Class 3: Alert found, but molecular environment (e.g., steric hindrance of the butyl group) might mitigate reactivity.
- Action: If predicted positive, an Ames test is mandatory. If negative in both models, it may be treated as a non-mutagenic impurity.

Physicochemical Property Table

The following properties should be calculated using SwissADME or ACD/Percepta to determine bioavailability and skin permeability.

Property	Predicted Value (Approx)	Method	Interpretation
LogP (Lipophilicity)	0.8 – 1.2	Consensus LogP	Moderately lipophilic; likely skin permeable.
Water Solubility	Soluble	ESOL Model	High solubility due to the hydroxyl group and sulfonate core.
TPSA	~80 Å ²	Topological	Good oral bioavailability (<140 Å ²).
Skin Permeability (Kp)	-6.5 cm/s	Potts-Guy	Potential for transdermal absorption (relevant for cosmetics).

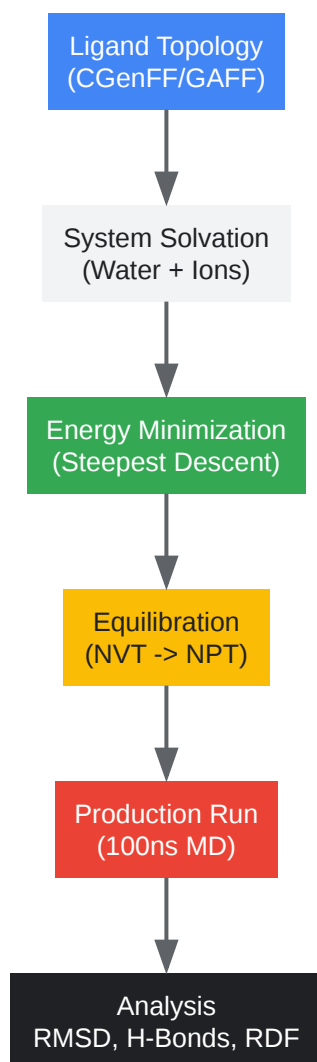
Part 4: Molecular Dynamics (MD) – Solvation & Membrane Interaction

Objective: Simulate the behavior of the molecule in a biological environment (e.g., drug delivery or skin absorption).

Simulation Setup (GROMACS)

- Topology Generation:
 - Use CGenFF (CHARMM General Force Field) for the ligand parameters.
 - Verify penalty scores; high penalties (>50) require DFT-derived partial charge correction (RESP charges).
- System Construction:
 - Solvent: TIP3P Water model.
 - Membrane: POPC lipid bilayer (if testing skin permeation).
- Equilibration:
 - NVT: 100 ps at 300K (Berendsen thermostat).
 - NPT: 1 ns at 1 bar (Parrinello-Rahman barostat).
- Production Run: 100 ns simulation.

MD Analysis Workflow



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Figure 2: GROMACS simulation pipeline. Energy minimization is crucial to remove steric clashes before pressurizing the system.

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